

# The Enigmatic Allure of 3,4-Dimethoxyphenylacetone in Fragrance Chemistry: A Technical Guide

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## Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetone

Cat. No.: B057033

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An in-depth exploration into the olfactory profile, synthesis, and application of **3,4-Dimethoxyphenylacetone** (Veratryl Acetone), a versatile ingredient in the perfumer's palette.

## Introduction

**3,4-Dimethoxyphenylacetone**, also known by its common synonym Veratryl Acetone, is a synthetic aromatic ketone that holds a subtle yet significant place in the world of fragrance and flavor chemistry. Characterized by its warm, sweet, and complex aroma, it serves as a valuable modifier and enhancer in a variety of fragrance compositions. This technical guide provides a comprehensive overview of its role, from its fundamental chemical properties to its application in fine perfumery, supported by quantitative data, detailed experimental protocols, and an examination of its interaction with olfactory receptors.

## Core Properties and Olfactory Profile

Veratryl Acetone presents as a colorless to pale yellow liquid or crystalline solid with a distinct aromatic profile. While individual perceptions may vary, its scent is most consistently described as sweet, woody, and vanilla-like, with subtle creamy and spicy undertones. Some sources also note a faint medicinal or acetone-like nuance. Its multifaceted character allows it to blend seamlessly into various fragrance families, adding warmth, depth, and a touch of gourmand sweetness.

## Quantitative Data Summary

For ease of comparison, the key physicochemical properties of **3,4-Dimethoxyphenylacetone** are summarized in the table below.

Property	Value	Source
CAS Number	776-99-8	Simson Pharma Limited
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	Simson Pharma Limited
Molecular Weight	194.23 g/mol	Simson Pharma Limited
Appearance	Colorless to pale yellow liquid or white to off-white crystalline solid	
Odor Description	Sweet, woody, vanilla, creamy, spicy, faint medicinal/acetone-like	[1]
Boiling Point	281 °C (for the related Veratraldehyde)	ChemicalBook
Melting Point	40-43 °C (for the related Veratraldehyde)	ChemicalBook

## Role in Fragrance Compositions

In perfumery, **3,4-Dimethoxyphenylacetone** is rarely the star of the show but rather a crucial supporting actor. Its primary role is to:

- **Enhance Sweetness and Warmth:** It imparts a sophisticated, non-cloying sweetness that complements floral, oriental, and gourmand fragrances.
- **Provide a Creamy, Vanilla-like Nuance:** It can be used to round out and add a creamy depth to vanilla accords, often providing a more complex and less overtly food-like character than vanillin.

- Act as a Blender and Fixative: Its moderate volatility allows it to bridge different notes within a composition and contribute to the overall longevity of the fragrance on the skin.

While specific formulations are proprietary, it is often utilized in oriental-type fragrances and woody-musky bases to create a warm and inviting effect.

## Experimental Protocols

### Synthesis of 3,4-Dimethoxyphenylacetone

Several synthetic routes to **3,4-Dimethoxyphenylacetone** have been reported. A common and effective method involves the Wacker oxidation of methyl eugenol.

General Procedure:

- To a solution of methyl eugenol (1 mmol) in a 4:1 mixture of tetrahydrofuran (THF) and water (15 mL), add 10% Palladium on activated carbon (Pd/C) (0.05 mmol) and potassium bromate (KBrO<sub>3</sub>) (3 mmol).
- Heat the reaction mixture to reflux temperature.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Upon completion, dilute the mixture with water and filter it through Whatman 40 filter paper.
- Extract the filtrate with ethyl acetate.
- Combine the organic layers, wash with water, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude residue by column chromatography to yield **3,4-Dimethoxyphenylacetone**.  
[2]

Another documented method involves the electrolytic epoxidation of isoeugenol-methylether followed by isomerization.[3]

## Sensory Analysis Protocol

A standardized sensory analysis of **3,4-Dimethoxyphenylacetone** can be conducted to quantitatively and qualitatively characterize its olfactory profile.

Methodology:

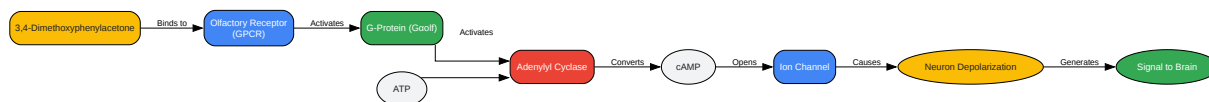
- Panel Selection: Assemble a panel of trained sensory analysts with demonstrated proficiency in odor description and intensity rating.
- Sample Preparation: Prepare a series of dilutions of **3,4-Dimethoxyphenylacetone** in an odorless solvent (e.g., dipropylene glycol or ethanol) at concentrations of 1%, 5%, and 10%.
- Evaluation:
  - Dip smelling strips into each dilution for a standardized amount of time.
  - Present the strips to the panelists in a randomized and blind manner.
  - Instruct panelists to evaluate the odor at different time intervals (top note, heart note, and base note) and record their descriptions for various odor facets (e.g., sweet, woody, spicy, floral, fruity, etc.).
  - Ask panelists to rate the intensity of each facet on a labeled magnitude scale (LMS).
- Data Analysis: Analyze the collected data to generate an odor profile, including a spider web plot to visualize the relative intensities of the different odor characteristics.

## Olfactory Signaling Pathway

The perception of **3,4-Dimethoxyphenylacetone**, like all odorants, begins with its interaction with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity. These receptors are G-protein coupled receptors (GPCRs).

The binding of an odorant molecule, such as **3,4-Dimethoxyphenylacetone**, to a specific OR triggers a conformational change in the receptor. This activates an associated G-protein ( $G_{\alpha olf}$ ). The activated  $G_{\alpha olf}$ , in turn, stimulates adenylyl cyclase, leading to an increase in the intracellular concentration of cyclic AMP (cAMP). This rise in cAMP opens cyclic nucleotide-gated ion channels, causing an influx of cations ( $Na^+$  and  $Ca^{2+}$ ) into the neuron. The resulting depolarization of the cell membrane generates an action potential that is transmitted to the

olfactory bulb in the brain, where the signal is further processed, leading to the perception of a specific scent.[1][4] While the specific olfactory receptors that bind to **3,4-Dimethoxyphenylacetone** have not been definitively identified, it is known that phenylic aldehydes and ketones can activate certain mouse olfactory receptors.[5]



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